

Safeguarding Your Research: A Guide to Handling 4-Methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzoic Acid

Cat. No.: B3418939

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Methoxybenzoic Acid**, including detailed operational and disposal plans. By adhering to these procedural steps, you can minimize risks and maintain a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **4-Methoxybenzoic Acid**, a solid powder, wearing the appropriate personal protective equipment is the first line of defense against exposure.^[1] The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US)[1][2]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator	A dust mask or respirator (e.g., N95) should be used when handling powders to minimize dust inhalation.

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial to prevent accidents and maintain the integrity of **4-Methoxybenzoic Acid**.

Engineering Controls:

- Work in a well-ventilated area, such as under a chemical fume hood, especially when dealing with the powdered form to minimize dust.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of the workstation.

Handling Procedures:

- Before beginning work, ensure all necessary PPE is correctly worn.
- Avoid the formation of dust when handling the solid.
- Minimize the quantity of material handled at one time.

- Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.
- Avoid contact with skin, eyes, and clothing.

Storage Procedures:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.
- Keep the container tightly closed when not in use.

Emergency Procedures: Spills and First Aid

Accidents can happen, and being prepared is critical.

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Gently sweep up the spilled solid to avoid creating dust.
- Collection: Place the swept-up material into a suitable, closed, and labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If symptoms occur, seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.

Disposal Plan

Chemical waste must be managed to ensure environmental safety and regulatory compliance.

Waste Disposal:

- Dispose of **4-Methoxybenzoic Acid** and any contaminated materials in accordance with local, regional, and national regulations.
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Alternatively, liquid organic acids can be diluted and carefully neutralized with sodium hydrogen carbonate or sodium hydroxide. The pH should be checked before disposal.

Contaminated Packaging:

- Empty containers should be disposed of in the same manner as the chemical product. Do not reuse empty containers.

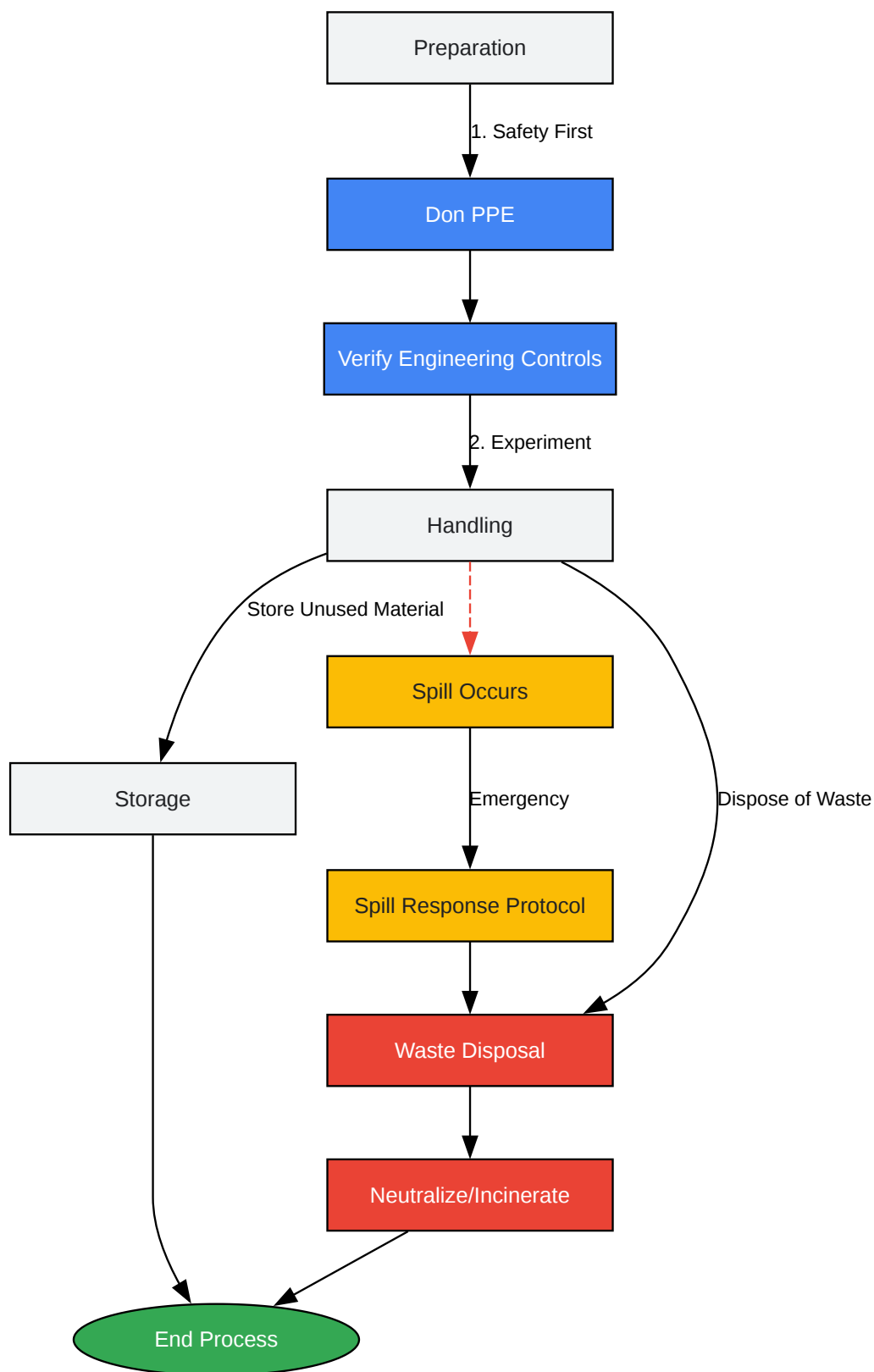
Quantitative Data

The following table summarizes key quantitative data for **4-Methoxybenzoic Acid**.

Property	Value
Molecular Formula	C ₈ H ₈ O ₃
Molecular Weight	152.15 g/mol
Appearance	Light cream powder solid
Melting Point	181 - 186 °C / 357.8 - 366.8 °F
Boiling Point	275 °C / 527 °F @ 760 mmHg
Flash Point	185 °C / 365 °F
Autoignition Temperature	250 °C / 482 °F
pH	3-4 (saturated solution)

Workflow for Handling 4-Methoxybenzoic Acid

The following diagram illustrates the standard workflow for the safe handling and disposal of **4-Methoxybenzoic Acid**.



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Caption: Workflow for the safe handling and disposal of **4-Methoxybenzoic Acid**.

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References

- 1. 4-Methoxybenzoic acid(100-09-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
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